

Dess-Martin Periodinane: A Technical Guide for Advanced Chemical Synthesis

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Compound of Interest

Compound Name: Dess-Martin periodinane

Cat. No.: B144149

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Dess-Martin periodinane (DMP), with the systematic name 1,1,1-triacetoxy-1,1-dihydro-1,2-benziodoxol-3(1H)-one, is a hypervalent iodine reagent renowned for its efficacy in the mild and selective oxidation of primary and secondary alcohols to aldehydes and ketones, respectively. [1][2][3] Developed in 1983 by Daniel Dess and James Martin, this reagent has become indispensable in modern organic synthesis, particularly in the context of drug development and the total synthesis of complex natural products. [3][4][5] Its advantages over traditional chromium- or DMSO-based oxidants include milder reaction conditions (room temperature and neutral pH), shorter reaction times, higher yields, simplified workups, and excellent chemoselectivity, preserving many sensitive functional groups. [6][7]

Physical and Chemical Properties

DMP is a white, crystalline powder that is soluble in many common organic solvents, a characteristic that distinguishes it from its precursor, 2-iodoxybenzoic acid (IBX). [6][8][9] The acetate groups attached to the central iodine atom enhance its solubility and reactivity. [6] Despite its stability and long shelf life, DMP is sensitive to moisture and air and is known to be potentially explosive, especially when heated above 130°C or under confinement. [10][11][12]

Table 1: Physical Properties of **Dess-Martin Periodinane**

Property	Value	Citations
CAS Number	87413-09-0	[9][10]
Molecular Formula	C ₁₃ H ₁₃ IO ₈	[10][13]
Molecular Weight	424.14 g/mol	[9][10]
Appearance	White crystalline powder	[8][9][10]
Melting Point	130-133 °C (lit.)	[8][9][10]
Density	1.369 g/mL at 25 °C	[10]
Flash Point	>221 °F (>105 °C)	[10]
Storage Temperature	0-6 °C or deep freeze (below -20°C)	[10][11]

Table 2: Solubility of **Dess-Martin Periodinane**

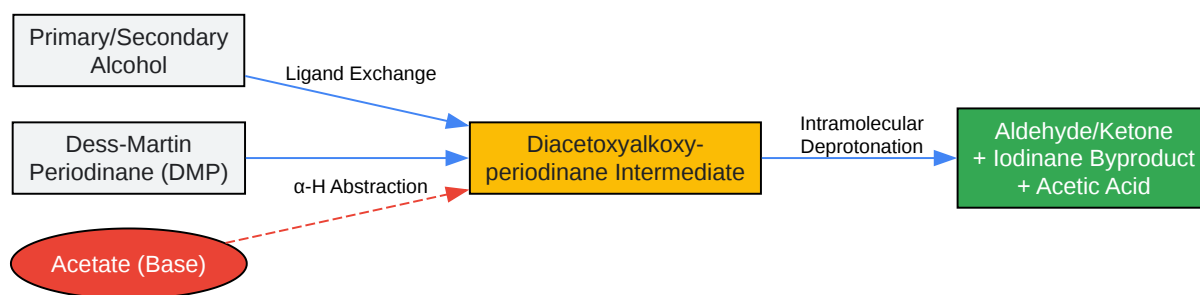
Solvent	Solubility	Citations
Dichloromethane (CH ₂ Cl ₂)	Soluble	[8]
Chloroform (CHCl ₃)	Soluble	[8]
Acetonitrile (CH ₃ CN)	Soluble	[8]
Acetone	Soluble	[8]
Diethyl Ether	Slightly soluble	[8]
Hexane	Slightly soluble	[8]

Chemical Reactivity and Mechanism

The primary application of DMP is the oxidation of alcohols.[2][8] The reaction is highly chemoselective; functional groups such as furan rings, sulfides, vinyl ethers, and secondary amides are typically unaffected.[6] The oxidation proceeds under neutral conditions, although it can be buffered with pyridine or sodium bicarbonate to protect acid-labile compounds from the

two equivalents of acetic acid produced during the reaction.[3] Interestingly, the addition of water can accelerate the rate of oxidation.[3][12]

The mechanism of the Dess-Martin oxidation begins with a rapid ligand exchange between the alcohol and an acetate group on the hypervalent iodine center.[6][14] This forms a diacetoxyalkoxyperiodinane intermediate.[6] An acetate ion then acts as a base, abstracting the alpha-proton from the alcohol moiety in an intramolecular fashion.[14][15] This leads to the formation of the carbonyl compound, a reduced iodinane byproduct, and acetic acid.[6][14]



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Caption: Mechanism of the Dess-Martin oxidation of alcohols.

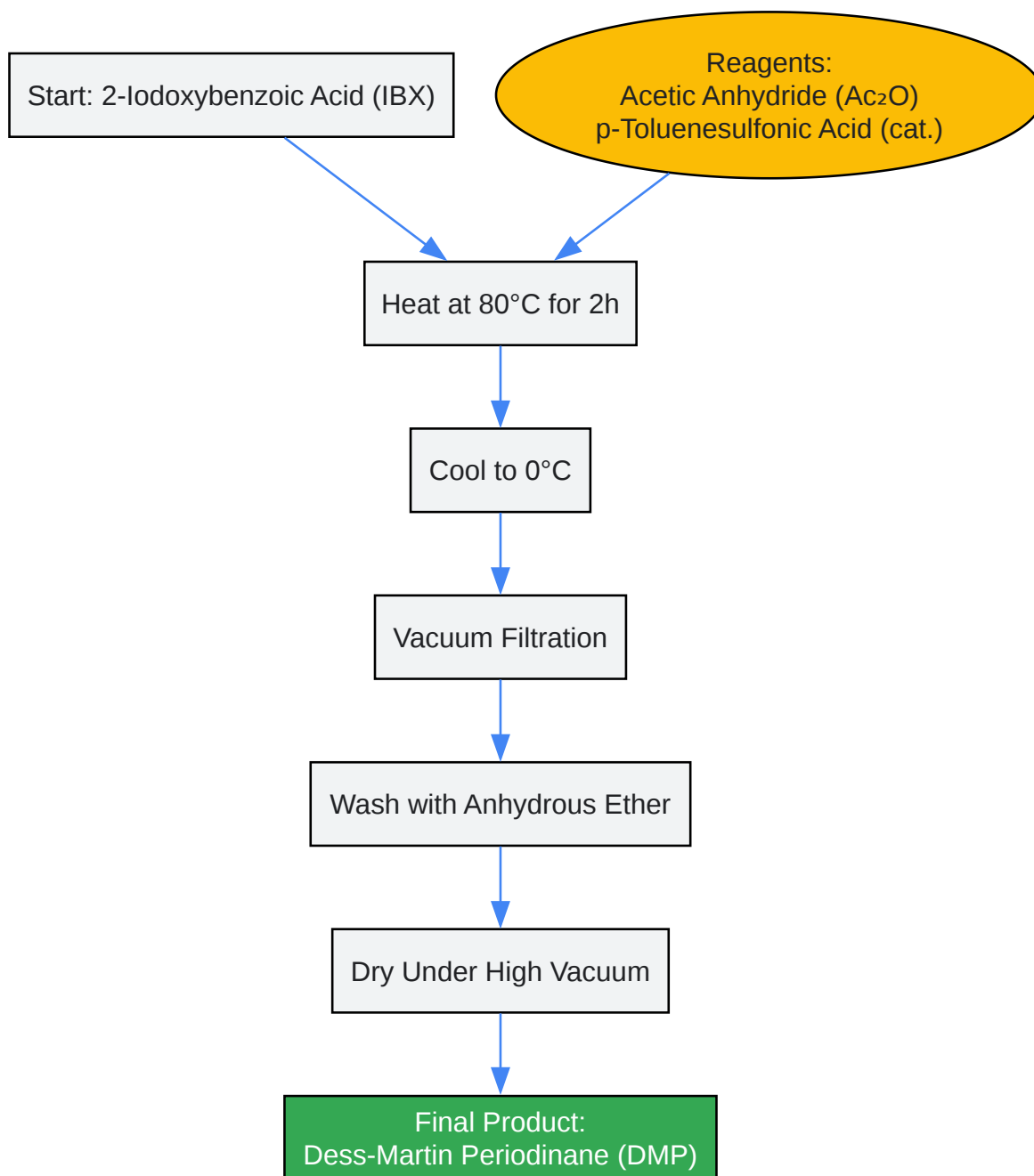
Experimental Protocols

1. Synthesis of **Dess-Martin Periodinane** (Improved Procedure)

This protocol is based on the improved method developed by Ireland and Liu, which offers higher yields and a simplified workup compared to the original procedure.[6] The synthesis involves the acylation of 2-iodoxybenzoic acid (IBX).

- Materials:
 - 2-Iodoxybenzoic acid (IBX)
 - Acetic anhydride (Ac₂O)

- p-Toluenesulfonic acid (TsOH)
- Diethyl ether
- Procedure:
 - To a flask containing acetic anhydride (4 equivalents), add 2-iodoxybenzoic acid (IBX) (1 equivalent).[16]
 - Add a catalytic amount of p-toluenesulfonic acid (TsOH·H₂O) to the stirring solution.[6][16]
 - Heat the mixture in an oil bath at 80°C for approximately 2 hours. The reaction progress can be monitored by observing the dissolution of IBX and the formation of a clear solution, which then becomes a slurry.[16]
 - After the reaction is complete, allow the mixture to cool to room temperature and then place it in an ice bath (0°C) to facilitate precipitation.[16]
 - Collect the resulting white solid by vacuum filtration through a fritted glass funnel.[16][17]
 - Wash the solid thoroughly with several portions of anhydrous diethyl ether to remove residual acetic anhydride and TsOH.[16][17]
 - Dry the product under high vacuum for 24 hours to yield pure **Dess-Martin periodinane** as a white, crystalline solid.[17]
- Safety Note: The intermediate IBX is shock-sensitive, and DMP itself is potentially explosive. [12] All procedures should be carried out behind a blast shield with appropriate personal protective equipment.[16]



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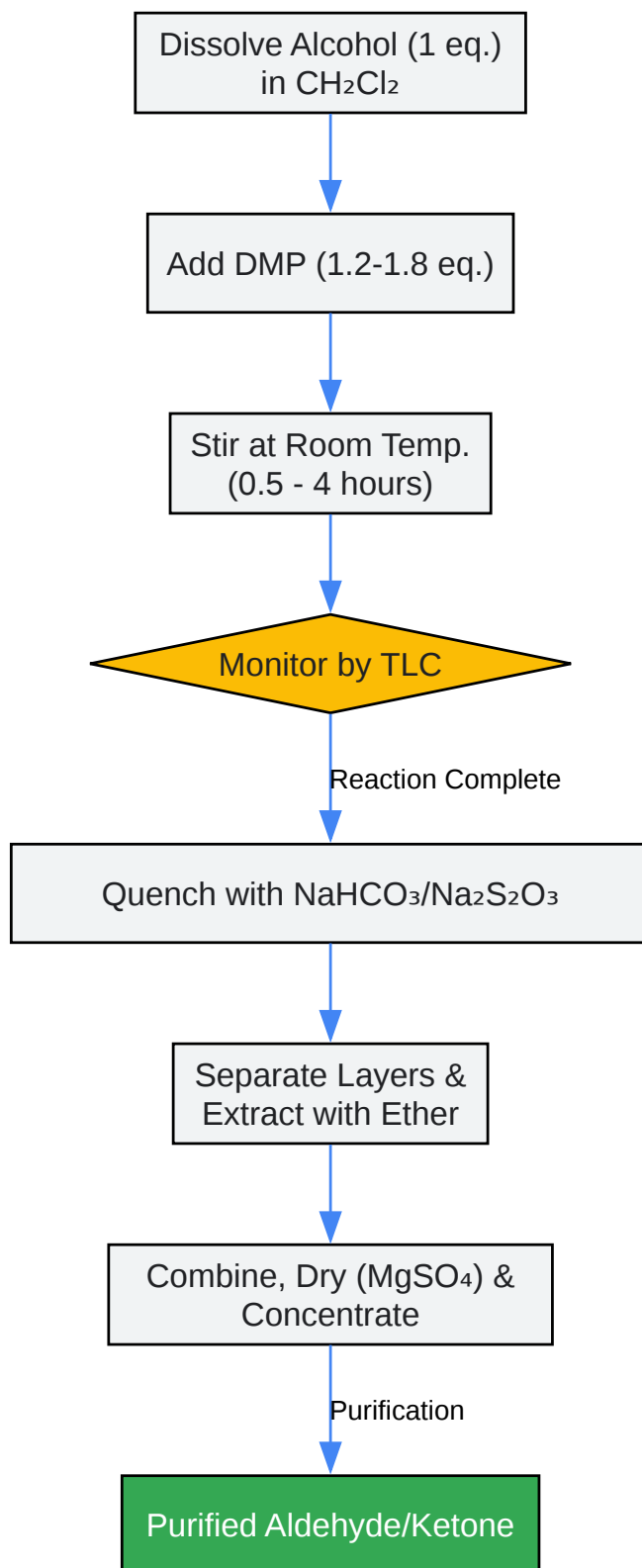
Caption: Experimental workflow for the synthesis of DMP.

2. General Protocol for Oxidation of an Alcohol using DMP

This is a general procedure for the oxidation of a primary or secondary alcohol to the corresponding aldehyde or ketone.

- Materials:
 - Alcohol substrate
 - **Dess-Martin periodinane** (1.2 - 1.8 equivalents)[9][18]
 - Dichloromethane (CH_2Cl_2) (anhydrous)
 - Saturated aqueous sodium bicarbonate (NaHCO_3)
 - Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
 - Diethyl ether or Ethyl acetate for extraction
 - Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Procedure:
 - Dissolve the alcohol substrate (1 equivalent) in anhydrous dichloromethane (to a concentration of ~0.1 M).[9]
 - Add **Dess-Martin periodinane** (1.2-1.8 equivalents) to the solution in one portion at room temperature.[9][18]
 - Stir the reaction mixture at room temperature. The reaction is typically complete within 0.5 to 4 hours.[2][18] Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, dilute the reaction mixture with diethyl ether.[17]
 - Quench the reaction by adding a 1:1 mixture of saturated aqueous NaHCO_3 and saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$. Stir vigorously until the solid byproducts dissolve and the two layers become clear.[17]
 - Separate the organic and aqueous layers. Extract the aqueous layer multiple times with diethyl ether.[17]
 - Combine the organic layers, wash with brine, dry over MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude carbonyl compound.

- Purify the product as necessary, typically by column chromatography.



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Caption: General workflow for the oxidation of an alcohol using DMP.

Safety and Handling

DMP is an oxidizing solid and may intensify fire.[19][20] It is also harmful if swallowed, inhaled, or in contact with skin, and causes skin and eye irritation.[20][21]

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from combustible materials.[11][22] For long-term stability, storage under an inert atmosphere (e.g., nitrogen or argon) at freezer temperatures (-20°C) is recommended.[1][11]
- **Handling:** Use in a well-ventilated fume hood.[11] Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[21] Avoid formation of dust and aerosols.[21] Keep away from heat and sources of ignition.[11]
- **Incompatibilities:** DMP is incompatible with strong reducing agents and combustible materials.[11][22]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.[11]

Applications in Drug Development and Research

The mildness and high chemoselectivity of DMP make it an invaluable tool in the synthesis of complex molecules, particularly pharmaceutical intermediates and natural products where sensitive functional groups must be preserved.[4][10][23] It is frequently used to oxidize N-protected amino alcohols without epimerization, a critical step in peptide and chiral drug synthesis.[8] The reagent's reliability and effectiveness have cemented its role as a go-to oxidant in both academic research and industrial drug development settings.[4][10]

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